(E)-3-Hexenoic acid, methyl ester sensory data

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Compound of Interest

Compound Name:	*3-Hexenoic acid, methyl ester*
CAS No.:	*13894-61-6*
Cat. No.:	*B081782*

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An In-depth Technical Guide to the Sensory Profile of (E)-**3-Hexenoic Acid, Methyl Ester**

Introduction

(E)-**3-Hexenoic acid, methyl ester**, also known as methyl (E)-hex-3-enoate, is a volatile organic compound that plays a significant role in the flavor and fragrance industry. As a fatty acid methyl ester, it contributes to the characteristic aroma profiles of various natural products, including guava and pineapple fruit.[1][2][3] Its unique sensory properties, characterized by a complex interplay of green, fruity, and sweet notes, make it a valuable ingredient for researchers and product developers in the food, beverage, and cosmetic sectors. Understanding the detailed sensory characteristics of this molecule is paramount for its effective application.

This technical guide provides a comprehensive overview of the sensory data for (E)-**3-Hexenoic acid, methyl ester**. It is designed for researchers, scientists, and drug development professionals, offering in-depth insights into its organoleptic properties and the scientific methodologies employed for their characterization. The narrative synthesizes technical data with field-proven analytical strategies, emphasizing the causality behind experimental choices to ensure scientific integrity and reproducibility.

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Physicochemical Properties: The Foundation of Sensory Perception

The sensory characteristics of a volatile compound are intrinsically linked to its physicochemical properties. These parameters, such as volatility (indicated by boiling point and vapor pressure) and solubility, govern its release from a product matrix and its interaction with olfactory and gustatory receptors. A summary of the key physicochemical properties of (E)-**3-Hexenoic acid, methyl ester** is presented below.

Property	Value	Source(s)
Molecular Formula	$C_7H_{12}O_2$	[2][4][5]
Molecular Weight	128.17 g/mol	[2][4][5]
CAS Number	13894-61-6	[1][5]
Appearance	Colorless clear liquid	[1][2][6]
Specific Gravity	0.904 - 0.924 @ 25°C	[1]
Refractive Index	1.420 - 1.440 @ 20°C	[1]
Boiling Point	145 - 146°C @ 760 mmHg	[1]
Flash Point	148.00°F (64.44°C)	[1]
Solubility	Soluble in alcohol; sparingly soluble in water	[1][7]

Comprehensive Sensory Profile

The organoleptic profile of (E)-**3-Hexenoic acid, methyl ester** is multifaceted, offering distinct notes to both the sense of smell and taste.

Odor Profile

The aroma of this ester is predominantly characterized by a combination of green and fruity notes. The specific descriptors can vary based on the concentration and the medium in which it is evaluated. It is highly valued for its ability to impart a sharp, natural-smelling fruitiness.

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Odor Descriptors	Context / Source
Green, Fruity, Tropical, Guava, Pineapple, Papaya, Honey	The Good Scents Company[1]
Sharp, Green, Fruity, Pineapple, Apple	Mosciano, G. (2009)[1]
Earthy, Sweet, Slightly Fruity	Evaluated at 10% in dipropylene glycol[2]
Estery, Green, Fresh, Sweet	Mosciano, G. P&F (1992)[2]
Hyacinth impression	Useful in green floral compositions[1][6]

Taste Profile

When evaluated in a suitable medium, the taste reflects the aromatic profile, with a pronounced unripe fruit character and a distinct astringency.

Taste Descriptors	Context / Source
Sharp, Green, Unripe Fruity, Pineapple, Apple	Evaluated at 5.00 ppm[1]
Slight Astringent Aftertaste	Evaluated at 5.00 ppm[1]
Green, Fruity, Tropical, Guava, Pineapple, Papaya, Honey	The Good Scents Company[1]

Methodologies for Sensory Characterization

To fully elucidate the sensory profile of a flavor compound, a dual approach combining instrumental analysis with human sensory evaluation is required. This ensures both the objective identification of odor-active compounds and the subjective, yet structured, description of the overall sensory experience.

Gas Chromatography-Olfactometry (GC-O): Pinpointing Odor-Active Compounds

Gas Chromatography-Olfactometry (GC-O) is a powerful analytical technique that couples a gas chromatograph with a human sensory detector.[8] This allows for the separation of volatile

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compounds in a sample and the simultaneous assessment of their individual odors by a trained analyst.[9] It is the cornerstone for identifying which specific molecules in a complex mixture are responsible for its characteristic aroma.[10][11]

The causality behind this protocol is to isolate and identify the specific aroma contribution of (E)-**3-Hexenoic acid, methyl ester**, even in a complex matrix. The chromatographic separation provides the chemical identity, while the human nose provides the sensory data.

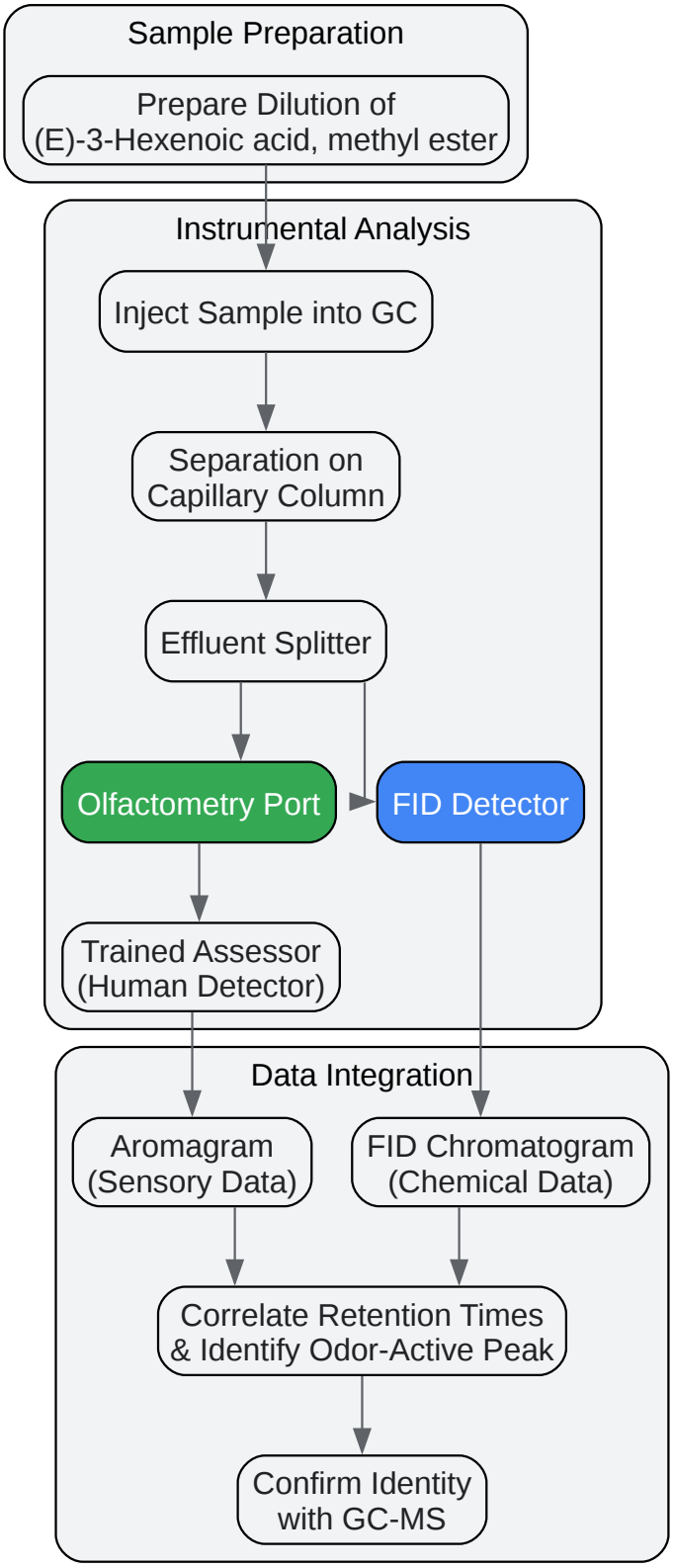
- Sample Preparation:
  - Prepare a solution of (E)-**3-Hexenoic acid, methyl ester** in a volatile, low-odor solvent (e.g., diethyl ether or dichloromethane) at a concentration relevant to its typical use level (e.g., 10-100 ppm). The choice of solvent is critical to ensure it does not interfere with the analyte peak or the olfactory assessment.
- Instrumentation:
  - Utilize a gas chromatograph equipped with a flame ionization detector (FID) and an olfactometry port. The column effluent is split, typically in a 1:1 ratio, between the FID and the sniffing port.[12]
- GC Parameters:
  - Column: A non-polar or semi-polar capillary column (e.g., DB-5 or DB-Wax) is chosen to achieve good separation of esters and other volatile compounds.
  - Injection: 1 µL of the sample is injected in splitless mode to maximize sensitivity.
  - Temperature Program: An initial oven temperature of 40°C is held for 2 minutes, then ramped at 5°C/min to 220°C, and held for 5 minutes. This gradual ramp allows for the separation of compounds with different boiling points.
  - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Olfactometry Assessment:

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- A trained sensory analyst sniffs the effluent from the olfactometry port throughout the chromatographic run.
- The analyst records the time, duration, intensity, and a descriptor for each odor detected.
- Humidified air is mixed with the effluent at the sniffing port to prevent nasal dehydration and ensure assessor comfort and performance.

- Data Analysis:
  - The retention time of the detected aroma is matched with the corresponding peak on the FID chromatogram.
  - The identity of the compound is confirmed by running the same sample on a GC-Mass Spectrometry (GC-MS) system under identical conditions.[13][14]

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Caption: Workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

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Human Sensory Panel: Descriptive Analysis

While GC-O identifies individual odor components, a trained human sensory panel is essential for describing the integrated flavor profile of a compound as it would be perceived in a final product.[15] Descriptive analysis provides a detailed and reproducible characterization of all sensory attributes.[16][17]

This protocol is designed to be a self-validating system by using trained panelists and reference standards, ensuring that the resulting sensory profile is both accurate and reproducible.

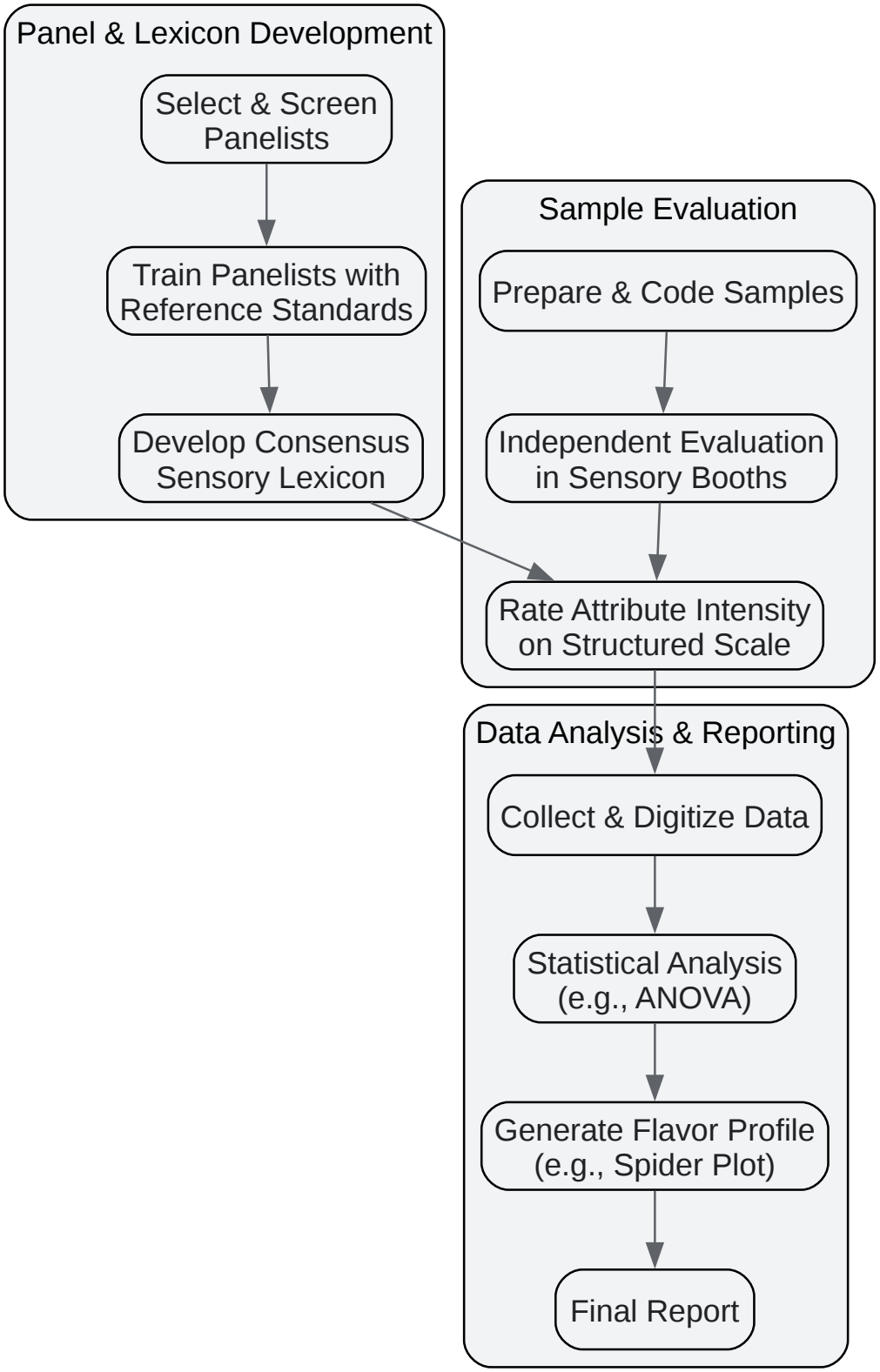
- Panelist Selection and Training:
  - Select 8-12 individuals based on their sensory acuity, motivation, and ability to articulate perceptions.[13]
  - Train the panel over several sessions to develop a consensus vocabulary for the aroma, taste, and mouthfeel attributes of (E)-**3-Hexenoic acid, methyl ester**.
  - Provide reference standards for each descriptor (e.g., pure vanillin for "sweet," diluted citric acid for "sour," specific fruit juices for "pineapple" or "apple") to anchor the panelists' evaluations.
- Sample Preparation and Presentation:
  - Prepare solutions of (E)-**3-Hexenoic acid, methyl ester** in a neutral base (e.g., deodorized water with 2% ethanol for taste, or odorless mineral oil for aroma) at a concentration determined to be clearly perceivable but not overwhelming (e.g., 5 ppm).
  - Present samples monadically (one at a time) in coded, identical containers to prevent bias. Samples should be served at a controlled temperature (e.g., 20°C).
- Evaluation Procedure:
  - Panelists independently evaluate the samples in individual sensory booths under controlled lighting.

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- They rate the intensity of each agreed-upon attribute (e.g., "green," "fruity-pineapple," "sweet," "astringent") on a structured line scale (e.g., a 15-cm line scale anchored with "low" and "high").
- Panelists cleanse their palate with unsalted crackers and water between samples.

- Data Analysis:
  - The intensity ratings from the line scales are converted to numerical data.
  - Analysis of Variance (ANOVA) is used to analyze the data, assessing the performance of the panel and determining significant differences in attributes.
  - The mean intensity scores for each attribute are calculated and often visualized in a spider or radar plot for a comprehensive flavor profile.

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Caption: Workflow for Quantitative Descriptive Analysis (QDA) by a sensory panel.

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Applications in Flavor and Fragrance Development

The detailed sensory data of (E)-**3-Hexenoic acid, methyl ester** directly informs its application. Its strong green, fruity character makes it an excellent component for building tropical fruit flavors like pineapple and guava.[1][18] In fragrances, it can lend a fresh, green, and slightly floral hyacinth-type note to compositions.[1][6] The astringent quality observed in its taste profile can also be leveraged to add sharpness and complexity to fruit-flavored beverages and confectionery, mimicking the sensation of unripe fruit.

Conclusion

(E)-**3-Hexenoic acid, methyl ester** is a potent flavor and fragrance molecule with a well-defined sensory profile dominated by green, fruity, and sweet notes with a characteristic astringency. A comprehensive understanding of this profile is achieved through a synergistic approach that combines the precision of instrumental techniques like Gas Chromatography-Olfactometry with the holistic and descriptive power of trained human sensory panels. The methodologies detailed in this guide provide a robust framework for researchers and developers to accurately characterize this and other sensory-active compounds, enabling their confident and effective use in product formulation.

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